

Chemical Profile & Stability of J Acid Urea

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Compound Focus: 4,4'-Dihydroxy-7,7'-ureylenedi(naphthalene-2-sulphonic acid)

CAS No.: 134-47-4

Cat. No.: S546441

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Here is a summary of the key physicochemical and stability data for J Acid Urea (AMI-1) [1].

Property	Specification / Value
CAS Number	134-47-4 [1]
Molecular Formula	C ₂₁ H ₁₆ N ₂ O ₉ S ₂ [1]
Molecular Weight	504.4897 g/mol [1]
Purity	≥98% [1]
Appearance	Light brown to brown solid powder [1]
Melting Point	86-88 °C [1]
Recommended Storage (Powder)	-20°C (3 years) or 4°C (2 years) [1]
Recommended Storage (Solution)	-80°C (6 months) or -20°C (1 month) [1]
Solubility in DMSO	~83.33 mg/mL (~165.18 mM) [1]

Frequently Asked Questions & Troubleshooting

Q1: How should I store J Acid Urea to ensure its stability?

- **Stable Storage:** The solid powder is stable at room temperature for a few days during shipping but should be stored at **-20°C** for long-term stability (up to 3 years) or at **4°C** for shorter periods (2 years) [1].
- **Solution Handling:** Prepare stock solutions in DMSO. For optimal stability, aliquot the solution and store it at **-80°C** for up to 6 months or at **-20°C** for one month. Avoid repeated freeze-thaw cycles [1].

Q2: I am observing unexpected results in my cell viability assay. What could be the issue?

- **Concentration Verification:** First, confirm the concentration of your stock solution and working dilutions. Use the provided molecular weight (504.49 g/mol) for accurate molarity calculations [1].
- **Solvent Cytotoxicity:** The recommended solvent for stock solutions is DMSO. Ensure that the final concentration of DMSO in your cell culture media does not exceed 0.1-1.0%, as higher concentrations can be toxic to cells and confound your results.
- **Expected Activity Reference:** In cell viability assays (e.g., with S180 sarcoma cells), J Acid Urea typically reduces cell survival in a **time- and dose-dependent manner**, with effects observed at concentrations in the millimolar range (e.g., 0.6-2.4 mM over 48-96 hours) [1]. Significant deviation from this pattern may indicate a compound stability or preparation issue.

Q3: How do I prepare solutions of J Acid Urea for my in vitro experiments? The following table outlines two standard methods for preparing working solutions for *in vitro* assays [1].

Formulation	Composition	Preparation Example (for 1 mL of 2.08 mg/mL solution)
Aqueous Solution	10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline	1. Add 100 µL of 20.8 mg/mL DMSO stock to 400 µL PEG300 and mix. 2. Add 50 µL Tween-80 and mix. 3. Add 450 µL saline to a final volume of 1 mL.
Oil-based Solution	10% DMSO + 90% Corn Oil	1. Add 100 µL of 20.8 mg/mL DMSO stock to 900 µL of corn oil and mix evenly.

Q4: The color of my J Acid Urea powder is light brown. Is this normal? Yes. The manufacturer specifies that J Acid Urea has a **light brown to brown** appearance as a solid powder, so this is expected and does not indicate degradation [1].

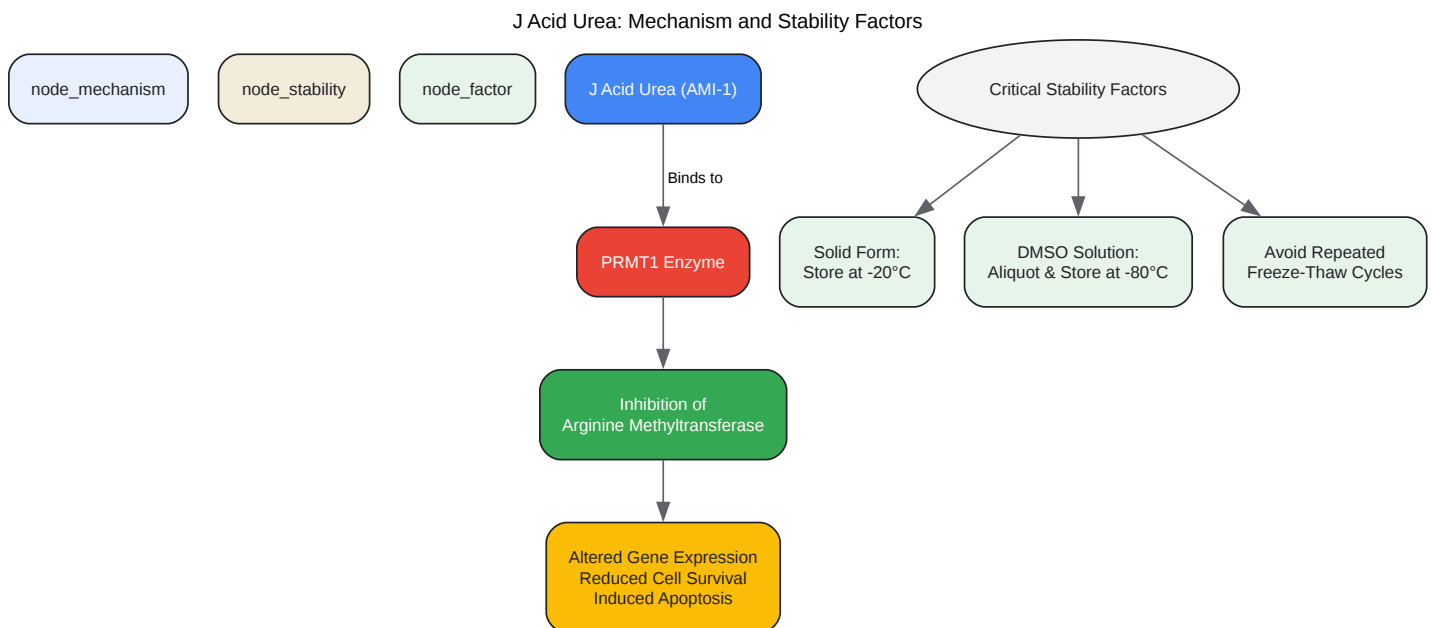
Experimental Protocols

Cell Viability Assay (Referenced from [1]) This protocol summarizes the method used to demonstrate the anti-survival effect of J Acid Urea on sarcoma cells.

- **Cell Lines:** S180 (mouse sarcoma) or U2OS (human osteosarcoma) cells.
- **Test Concentrations:** 0.6 mM, 1.2 mM, and 2.4 mM of J Acid Urea.
- **Incubation Duration:** 48, 72, and 96 hours.
- **Expected Outcome:** A time- and dose-dependent reduction in cell viability.
- **Additional Analysis:** Apoptosis analysis (e.g., by flow cytometry using Annexin V/PI staining) can be performed on S180 cells treated with 1.2 mM and 2.4 mM J Acid Urea for 48 and 72 hours, showing an increase in apoptotic cells [1].

Visual Guide to J Acid Urea's Mechanism & Stability

The following diagram illustrates the core mechanism of J Acid Urea and the key factors that influence its stability in the research setting.



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Key Takeaways for Researchers

- **Stability is Manageable:** The solid form of J Acid Urea is stable for long-term storage at -20°C. The primary stability challenge involves its solutions, which require aliquoting and storage at -80°C to prevent degradation.
- **Biological Activity is Dose-Dependent:** Its effects on cell viability and apoptosis are clear and reproducible when used within the reported concentration ranges (e.g., 0.6-2.4 mM) and with appropriate solvent controls.
- **Follow Proven Protocols:** Adhering to the recommended solution preparation methods and assay protocols will yield the most reliable and consistent experimental results.

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References

1. | PRMT1 inhibitor | CAS#... | AMI-1; AMI 1| InvivoChem Urea J Acid [invivochem.com]

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